

# Essential Safety and Logistical Information for Handling Nickel-56

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Nickel-56** (<sup>56</sup>Ni). The following procedural guidance is designed to answer specific operational questions, ensuring the safe and compliant use of this radionuclide in a laboratory setting. Our commitment is to provide value beyond the product itself, fostering a culture of safety and building trust within the scientific community.

# Radiological Properties of Nickel-56 and its Decay Products

**Nickel-56** is a radioactive isotope that decays with a half-life of approximately 6.075 days. It decays via electron capture and positron emission to Cobalt-56 (<sup>56</sup>Co), which in turn decays with a half-life of about 77.24 days to the stable Iron-56 (<sup>56</sup>Fe). The primary radiation hazards associated with <sup>56</sup>Ni are energetic gamma rays and positrons.

A summary of the key radioactive properties is presented in the tables below.



| Property              | Nickel-56 ( <sup>56</sup> Ni)                    | Cobalt-56 (56Co)                              |
|-----------------------|--|---|
| Half-life             | 6.075 days                                       | 77.24 days                                    |
| Decay Mode            | Electron Capture (EC),<br>Positron Emission (β+) | Electron Capture (EC), Positron Emission (β+) |
| Primary Decay Product | Cobalt-56 ( <sup>56</sup> Co)                    | Iron-56 ( <sup>56</sup> Fe) (Stable)          |
| Chemical Hazards      | Skin sensitization, potential carcinogen.[1][2]  | Similar to Nickel, handle with care.          |

| Radiation Type | Source           | Energy (MeV) | Intensity (%) | Notes   |
|----------------|------------------|--------------|---------------|---|
| Gamma          | <sup>56</sup> Ni | 0.158        | 98.8          |   |
| Gamma          | <sup>56</sup> Ni | 0.812        | 86.0          |   |
| Gamma          | <sup>56</sup> Co | 0.847        | 99.9          | Most prominent gamma emission.                                  |
| Gamma          | <sup>56</sup> C0 | 1.238        | 67.6          |   |
| Gamma          | <sup>56</sup> C0 | 1.771        | 15.6          |   |
| Positron (β+)  | <sup>56</sup> Ni | 0.511 (max)  | 100 (EC/β+)   | Annihilation radiation at 0.511 MeV is a primary concern.       |
| Positron (β+)  | <sup>56</sup> Co | 1.459 (max)  | 19.0 (β+)     | Higher energy positrons will have a greater range in materials. |

## Personal Protective Equipment (PPE) and Shielding

Adherence to the principles of As Low As Reasonably Achievable (ALARA) is mandatory.[3][4] [5][6] This involves minimizing time spent near the source, maximizing distance, and using





appropriate shielding.

### **Required Personal Protective Equipment**

The following PPE must be worn at all times when handling Nickel-56:

- Double-layered nitrile gloves: To protect against chemical and low-level radioactive contamination.
- Lab coat: Provides a barrier against splashes and minor spills.
- Safety glasses with side shields: To protect the eyes from splashes.
- Whole-body and ring dosimeters: To monitor personnel exposure to radiation.[2][7]
   Dosimeters are essential for tracking cumulative dose.

### **Shielding Requirements**

The high-energy gamma rays emitted from <sup>56</sup>Ni and its daughter <sup>56</sup>Co require dense shielding material.



| Radiation<br>Source                 | Primary<br>Gamma<br>Energy<br>(MeV) | Material     | Half-Value<br>Layer (HVL) | Tenth-Value<br>Layer (TVL) | Recommend ed Minimum Shielding Thickness for Laboratory Quantities (<1 mCi) |
|-------------------------------------|-------------------------------------|--------------|---------------------------|----------------------------|---|
| <sup>56</sup> Ni / <sup>56</sup> Co | ~0.511 -<br>1.238                   | Lead (Pb)    | ~0.4 - 1.0 cm             | ~1.3 - 3.3 cm              | 2.5 cm (1 inch) of lead. Adjust based on activity and exposure time.        |
| <sup>56</sup> Ni / <sup>56</sup> Co | ~0.511 -<br>1.238                   | Tungsten (W) | ~0.28 - 0.7<br>cm         | ~0.9 - 2.3 cm              | 1.5 cm (0.6 inches) of tungsten. Offers superior shielding for its weight.  |

- Work behind lead or tungsten shielding: All work with unsealed <sup>56</sup>Ni should be performed behind appropriate shielding to minimize gamma exposure.[8]
- Use of tongs and remote handling tools: Maximize the distance between yourself and the radioactive source at all times.[8]

# Experimental Protocols: Safe Handling of Nickel-56 Designated Work Area

- All work with <sup>56</sup>Ni must be conducted in a designated and properly labeled radioactive materials area.
- The work area should be covered with absorbent paper to contain any potential spills.



A calibrated radiation survey meter must be readily available. A Geiger-Müller (GM) detector
is suitable for detecting the presence of contamination, while a sodium iodide (NaI)
scintillation probe is recommended for more accurate dose rate measurements.[9]

#### **Step-by-Step Handling Procedure**

- Preparation: Before handling <sup>56</sup>Ni, ensure all necessary PPE is donned correctly. Prepare the designated work area with absorbent paper and have all necessary equipment (tongs, shielded containers, waste containers) within reach.
- Source Retrieval: Retrieve the <sup>56</sup>Ni source from its shielded storage container using tongs.
- Aliquotting and Dispensing: If necessary, perform all aliquotting and dispensing of <sup>56</sup>Ni solutions within a fume hood to prevent inhalation of any aerosols. Use remote pipetting devices.
- Post-Procedure Survey: After completing the work, use a survey meter to monitor your hands, lab coat, and the work area for any contamination.
- Secure Storage: Return the <sup>56</sup>Ni source to its designated shielded storage container.

# Emergency Procedures: Spill and Contamination Response Minor Spills (<100 µCi)

- Notify: Immediately notify personnel in the vicinity.
- Contain: Cover the spill with absorbent paper.
- Clean: Wearing appropriate PPE, clean the spill area with a suitable decontamination solution, working from the outside in.
- Survey: Survey the area with a radiation meter to ensure decontamination is complete.
- Dispose: Place all contaminated materials in the designated radioactive waste container.

### Major Spills (>100 μCi) or Personnel Contamination



- Evacuate: Evacuate the immediate area, except for personnel needed to assist.
- Isolate: Secure the area and prevent entry.
- Notify: Immediately contact the Radiation Safety Officer (RSO).
- Personnel Decontamination: If personnel are contaminated, remove contaminated clothing and flush affected skin with copious amounts of water.[10]

### **Disposal Plan for Nickel-56 Waste**

Due to its relatively short half-life, the primary method for <sup>56</sup>Ni waste disposal is decay-instorage.

### **Waste Segregation**

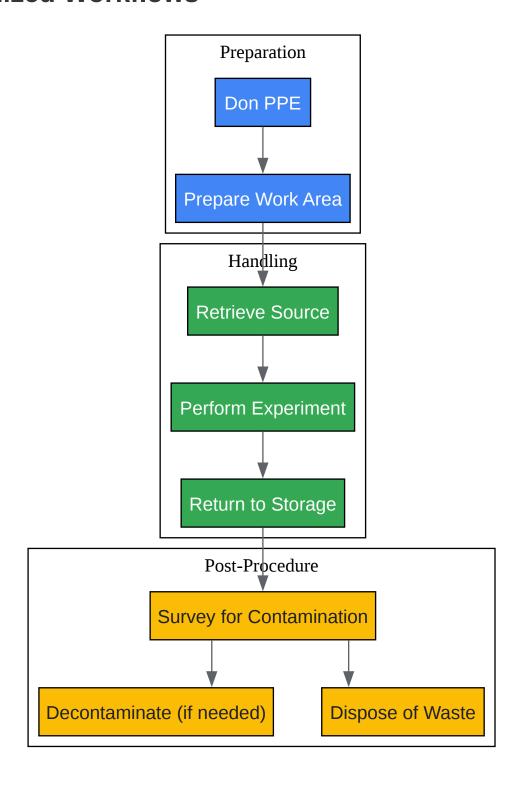
- Short-lived waste: All waste contaminated with <sup>56</sup>Ni should be segregated into designated, clearly labeled containers for short-lived radionuclides (half-life < 90 days).[11]</li>
- Physical form: Segregate waste by its physical form (e.g., dry solids, liquids, sharps).

#### **Decay-in-Storage Protocol**

- Collection: Collect all <sup>56</sup>Ni contaminated waste in approved, shielded containers.
- Labeling: Each waste container must be labeled with the radionuclide (<sup>56</sup>Ni), the initial activity, and the date it was sealed.
- Storage: Store the waste in a designated and secure radioactive waste storage area.
- Decay Period: Hold the waste for a minimum of 10 half-lives (approximately 61 days for <sup>56</sup>Ni). This will reduce the activity to less than 0.1% of the original activity.
- Survey: After the decay period, survey the waste container with a sensitive radiation meter in a low-background area. The radiation levels should be indistinguishable from background.
- Final Disposal: If the survey confirms the waste is at background levels, deface all radioactive material labels and dispose of the waste as regular chemical or biological waste, as appropriate for the non-radioactive components.



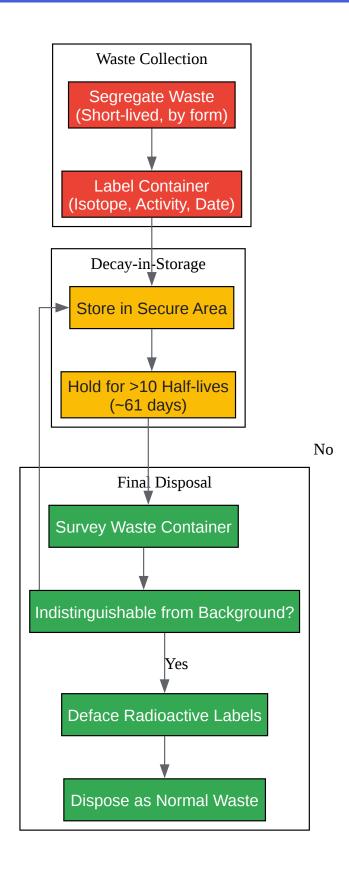
#### **Visualized Workflows**



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Figure 1. Standard workflow for handling **Nickel-56**.





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Figure 2. Disposal plan for Nickel-56 waste.



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